

Personal protective equipment for handling Meldrum's acid-13C3

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Compound of Interest

Compound Name: Meldrum's acid-13C3

Cat. No.: B15622392

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Essential Safety and Handling Guide for Meldrum's Acid-13C3

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for **Meldrum's acid-13C3**, a stable isotope-labeled organic compound. While the 13C3 labeling does not alter the chemical hazards compared to the unlabeled parent compound, adherence to strict safety protocols is crucial due to its reactivity and irritant properties.^{[1][2]}

Hazard Identification and Personal Protective Equipment (PPE)

Meldrum's acid is a skin, eye, and respiratory irritant.^{[1][2][3]} Appropriate personal protective equipment must be worn at all times when handling this compound.

Recommended Personal Protective Equipment:

- **Eye Protection:** Chemical splash-resistant safety glasses or goggles with side protection are mandatory. In situations with a higher risk of splashing, a face shield should also be used.^[1]
- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile or neoprene, to prevent skin contact.^[4] Gloves should be inspected for integrity before each use and disposed of properly.

after handling the chemical.[5]

- **Skin and Body Protection:** A laboratory coat and close-toed footwear are minimum requirements.[1] For larger quantities or when there is a significant risk of exposure, additional protective clothing may be necessary.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.[1][6] If engineering controls are insufficient, a NIOSH-approved respirator may be required.[2]

Quantitative Safety Data

The following table summarizes key quantitative data for Meldrum's acid. The data for the **13C3** labeled variant is expected to be identical.

Property	Value	Source
Molecular Formula	C ₆ H ₈ O ₄	[7]
Molecular Weight	144.13 g/mol	[7]
Appearance	White crystalline powder	[7]
Melting Point	92 - 97 °C	[2][7]
pKa	4.97	[8][9]
Acute Toxicity (Intravenous, Mouse)	LD50: 180 mg/kg	[1][10]
Solubility in Water	2.5 g/100 ml (20°C)	[2]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **Meldrum's acid-13C3** from receipt to use in an experiment.

- **Receiving and Storage:**
 - Upon receipt, inspect the container for any damage.

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed to prevent absorption of moisture.[\[1\]](#)[\[11\]](#) For long-term storage, refrigeration at 2-8°C is recommended.[\[1\]](#)
- Preparation for Use:
 - Before opening the container, ensure you are in a designated chemical handling area, such as a fume hood.
 - Don all required personal protective equipment as detailed above.
 - Have spill containment materials readily available.
- Weighing and Dispensing:
 - Handle **Meldrum's acid-13C3** as a fine powder, taking care to minimize dust generation.[\[1\]](#)
 - Use a spatula to carefully transfer the required amount of the compound to a tared weighing vessel.
 - If dissolving in a solvent, add the solvent to the powder slowly to avoid splashing. Meldrum's acid is soluble in various organic solvents like ethanol and acetone.[\[7\]](#)
- Reaction Setup:
 - Add the weighed **Meldrum's acid-13C3** to the reaction vessel within the fume hood.
 - Ensure all glassware is properly secured.
 - Once the reaction is initiated, monitor it for any unexpected changes.
- Post-Experiment Work-up:
 - Quench the reaction safely according to your specific experimental protocol.

- Handle all resulting mixtures and solutions with the same level of precaution as the starting material.

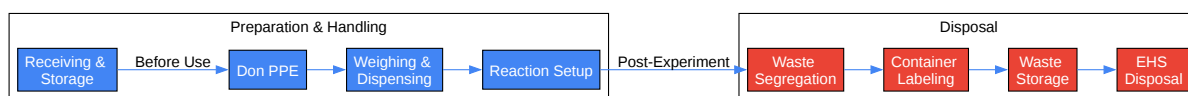
Disposal Plan

Proper disposal of **Meldrum's acid-13C3** and any associated waste is critical to ensure environmental safety and regulatory compliance.

- Waste Segregation:
 - All solid waste contaminated with **Meldrum's acid-13C3** (e.g., weighing paper, gloves, paper towels) should be placed in a designated, labeled hazardous waste container.
 - Liquid waste containing **Meldrum's acid-13C3** should be collected in a separate, labeled hazardous waste container. Do not mix with incompatible waste streams.
- Container Labeling:
 - Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**Meldrum's acid-13C3**".
 - Indicate the primary hazards (e.g., Irritant).
- Storage of Waste:
 - Store waste containers in a designated satellite accumulation area.
 - Keep containers securely closed except when adding waste.
- Final Disposal:
 - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
 - Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[11\]](#)

Experimental Workflow Diagram

The following diagram illustrates the key stages of the handling and disposal workflow for **Meldrum's acid-13C3**.



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Caption: Workflow for safe handling and disposal of **Meldrum's acid-13C3**.

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